

# Adenine dihydroiodide CAS number and molecular structure

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## Compound of Interest

Compound Name: Adenine dihydroiodide

Cat. No.: B15440383

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## An In-depth Technical Guide to Adenine Hydriodide

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Adenine, a fundamental component of nucleic acids and a key molecule in cellular energy transfer, is a purine nucleobase of profound interest in biochemical and pharmaceutical research. While extensively studied, specific salt forms of adenine, such as adenine hydriodide, are less commonly documented. This technical guide provides a comprehensive overview of adenine hydriodide, including its chemical identity, molecular structure, and relevant physicochemical properties. Due to the limited availability of data specific to adenine hydriodide, this guide extrapolates information from adenine and its other salts, particularly adenine hydrochloride, to provide a thorough resource for laboratory and development use. The user's initial query for "**adenine dihydroiodide**" has been interpreted as referring to adenine hydriodide (Adenine·HI), as the former is not a standard chemical nomenclature.

## Molecular Structure and Identification

Adenine hydriodide is the salt formed from the purine base adenine and hydroiodic acid.

CAS Number: 73663-96-4 Molecular Formula:  $C_5H_5N_5 \cdot HI$

The molecular structure consists of the protonated adenine cation and the iodide anion. The protonation typically occurs at one of the nitrogen atoms in the purine ring, enhancing its solubility in aqueous solutions.

## Physicochemical Properties

Quantitative data for adenine hydriodide is not widely available. The following table summarizes the known properties of adenine, which are foundational to understanding the characteristics of its salts.

Property	Value
Molecular Weight	135.13 g/mol (Adenine)
Melting Point	360-365 °C (decomposes)[1][2][3]
Solubility in Water	0.103 g/100 mL at 25 °C (Adenine)[3]; Soluble in boiling water[1]; Salts are generally more water-soluble.
Solubility in Organic Solvents	Sparingly soluble in ethanol[1]; Insoluble in ether and chloroform[1]; Soluble in DMSO and DMF[4].
pKa	4.15 (secondary), 9.80 (primary)[3]
Appearance	White to light yellow crystalline powder (Adenine)[3][4]

## Experimental Protocols

### Synthesis of Adenine Salts (General Protocol)

While a specific protocol for adenine hydriodide is not readily available, the synthesis of adenine salts can be generalized from the synthesis of adenine hydrochloride. This typically involves the reaction of adenine with the corresponding acid.

Objective: To synthesize an adenine salt (e.g., adenine hydriodide) from adenine.

Materials:

- Adenine
- Hydroiodic acid (HI) (or other corresponding acid)
- Deionized water
- Ethanol
- Magnetic stirrer and stir bar
- Heating mantle or water bath
- pH meter or pH paper
- Filtration apparatus (e.g., Büchner funnel)
- Drying oven

Procedure:

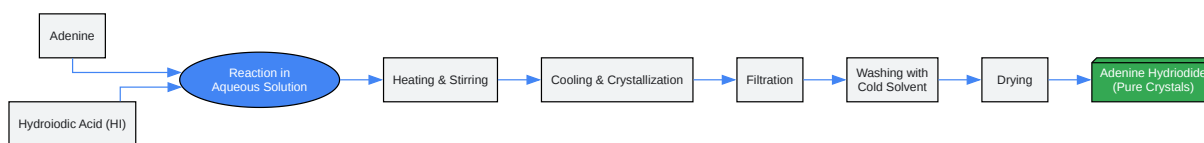
- **Dissolution:** Suspend adenine in deionized water in a reaction vessel.
- **Acidification:** Slowly add a stoichiometric amount of hydroiodic acid to the adenine suspension while stirring continuously. The amount of acid can be adjusted to achieve the desired salt form (mono- or di-salt, though monohydriodide is more common).
- **Heating:** Gently heat the mixture to facilitate the dissolution of adenine and the reaction with the acid. The temperature should be controlled to avoid decomposition.
- **pH Adjustment:** Monitor the pH of the solution to ensure the reaction has gone to completion. For a monohydriodide salt, the pH will be acidic.
- **Crystallization:** Allow the solution to cool slowly to room temperature, followed by further cooling in an ice bath to promote crystallization of the adenine hydriodide salt.
- **Isolation:** Collect the crystals by vacuum filtration.

- **Washing:** Wash the crystals with a small amount of cold ethanol to remove any unreacted starting materials and impurities.
- **Drying:** Dry the purified crystals in a vacuum oven at a moderate temperature to remove residual solvent.

Note: This is a generalized protocol and may require optimization for specific applications and desired purity.

## Logical Workflow for Adenine Salt Synthesis

The following diagram illustrates a generalized workflow for the synthesis and purification of adenine salts.



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Caption: Generalized workflow for adenine salt synthesis.

## Applications in Research and Drug Development

Adenine and its derivatives are crucial in numerous biochemical processes and have significant applications in drug development.

- **Antiviral Agents:** Adenine analogues are a cornerstone of antiviral therapy. By mimicking the natural nucleoside, they can be incorporated into viral DNA or RNA, leading to chain termination and inhibition of viral replication.
- **Cancer Chemotherapy:** Certain adenine derivatives act as antimetabolites, interfering with the synthesis of nucleic acids in rapidly dividing cancer cells.

- Cardiovascular Applications: Adenosine, a nucleoside formed from adenine and ribose, is used clinically to treat supraventricular tachycardia due to its ability to cause transient heart block in the AV node.[5]
- Metabolic Research: As a key component of ATP, NAD, and FAD, adenine is fundamental to studying cellular metabolism and energy transfer pathways.[6]

The hydriodide salt of adenine can be a useful starting material for the synthesis of various adenine derivatives, offering potential advantages in terms of solubility and reactivity in specific organic solvents.

## Conclusion

Adenine hydriodide, while not as extensively documented as adenine itself, represents an important salt form for researchers and drug development professionals. Understanding its properties, largely inferred from adenine and its other salts, is crucial for its effective use in synthesis and biological studies. The provided technical information and generalized protocols aim to equip scientists with the foundational knowledge required to work with this compound. Further research into the specific properties and applications of adenine hydriodide is warranted to fully explore its potential in the fields of medicinal chemistry and molecular biology.

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## References

- 1. chembk.com [chembk.com]
- 2. chemsynthesis.com [chemsynthesis.com]
- 3. Adenine - Wikipedia [en.wikipedia.org]
- 4. solubilityofthings.com [solubilityofthings.com]
- 5. The Adenosine Molecule (Adenine) -Chemical and Physical Properties [worldofmolecules.com]

- 6. [go.drugbank.com](https://go.drugbank.com) [[go.drugbank.com](https://go.drugbank.com)]
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